

Mitoridine CAS number and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mitoridine

Cat. No.: B10855769

[Get Quote](#)

An In-depth Technical Guide to Mitoridine

Disclaimer: Information regarding the biological activity, signaling pathways, and detailed experimental protocols for **Mitoridine** is not readily available in the public domain based on extensive searches of scientific literature and chemical databases. This guide provides the available chemical and physical data.

Introduction

Mitoridine is an indole alkaloid compound.^[1] It has been isolated from the stem bark of *Rauwolfia cumminsii* Stapf, a plant belonging to the Apocynaceae family. Alkaloids from this family are known for their diverse chemical structures and biological activities.

Chemical and Physical Properties

The known chemical and physical properties of **Mitoridine** are summarized in the table below. This data is compiled from various chemical supplier databases.

Property	Value	Source
CAS Number	3911-19-1	[2] [3] [4] [5]
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₂	[2] [5]
Molecular Weight	322.4 g/mol	[2] [5]
IUPAC Name	Not Available	
SMILES	<chem>CC=C1CN2C3CC1C4C2CC5(C3N(C6=C5C=CC=C6O)C)C4=O</chem>	[2]
Appearance	Solid, Light yellow to yellow	
Solubility	Soluble in DMSO at 20 mg/mL (62.03 mM) with ultrasonic and warming to 60°C.	[1]

Signaling Pathways and Mechanism of Action

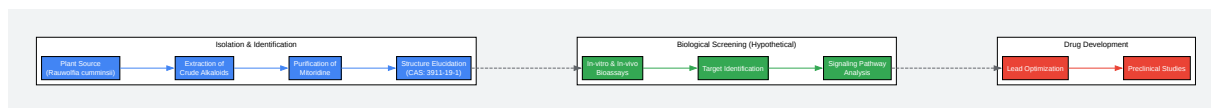
Currently, there is no publicly available information detailing the specific signaling pathways modulated by **Mitoridine** or its precise mechanism of action. Research into the biological activities of novel alkaloids is an ongoing field, and future studies may elucidate the pharmacological properties of **Mitoridine**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, analysis, or biological assays of **Mitoridine** are not described in the currently accessible scientific literature.

Logical Relationship Diagram

Due to the lack of information on **Mitoridine**'s biological activities and interactions, a signaling pathway or experimental workflow diagram cannot be generated at this time. A conceptual diagram illustrating the typical workflow for natural product discovery, from isolation to potential biological screening, is provided below as a general reference.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for natural product drug discovery.

Conclusion

Mitoridine is a structurally identified natural product with a known CAS number and basic chemical properties. However, its biological effects, mechanism of action, and the signaling pathways it may influence remain uncharacterized in the public scientific domain. This presents an opportunity for future research to explore the potential pharmacological applications of this indole alkaloid. Researchers interested in **Mitoridine** would likely need to perform initial biological screenings to uncover its activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Computational analysis of mTOR signaling pathway: bifurcation, carcinogenesis, and drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]

- 5. Mitoridine | 3911-19-1 | DAA91119 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [Mitoridine CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855769#mitoridine-cas-number-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com